

Sulfaquinoxaline basic pharmacology and indications

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Compound Focus: Sulfaquinoxaline

CAS No.: 59-40-5

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Approved Uses & Dosages

The following table outlines the specific conditions, species, and dosage regimens for **sulfaquinoxaline** as defined by U.S. federal regulations and product labels [1] [2].

Species	Indication	Dosage / Concentration	Administration & Limitations
Chickens	Prevention of Coccidiosis (<i>Eimeria</i> spp.)	0.015% - 0.0175% in feed	Feed continuously from placement on litter through hazard period. 10-day withdrawal before slaughter [1].
	Control of Coccidiosis (<i>Eimeria</i> spp.)	0.1% for 48-72h, then 0.05% intermittently	Complex intermittent schedule. 10-day withdrawal before slaughter [1] [2].
	Fowl Cholera & Fowl Typhoid	0.1% in feed for 48-72 hours	10-day withdrawal before slaughter [1].

Species	Indication	Dosage / Concentration	Administration & Limitations
Turkeys	Prevention of Coccidiosis (<i>E. meleagridis</i> , <i>E. adenoides</i>)	0.0175% in feed	Feed during confinement. 10-day withdrawal before slaughter [1].
	Control of Coccidiosis (<i>E. meleagridis</i> , <i>E. adenoides</i>)	0.05% in feed, 2 days on/3 days off	Repeat 2-day-on/3-day-off cycle as needed. 10-day withdrawal before slaughter [1].
Cattle & Calves	Control & Treatment of Coccidiosis (<i>E. bovis</i> , <i>E. zuernii</i>)	6 mg/lb body weight for 3-5 days	Administer in drinking water or as a drench. Not for use in lactating dairy cattle [2] [3].
Rabbits	Prevention of Coccidiosis (<i>E. stiedae</i>)	0.025% in feed	Start after weaning; feed continuously for 30 days or 2 days/week until marketing. 10-day withdrawal [1].
	Control of Coccidiosis (<i>E. stiedae</i>)	0.1% in feed	Feed for 2 weeks. 10-day withdrawal before slaughter [1].

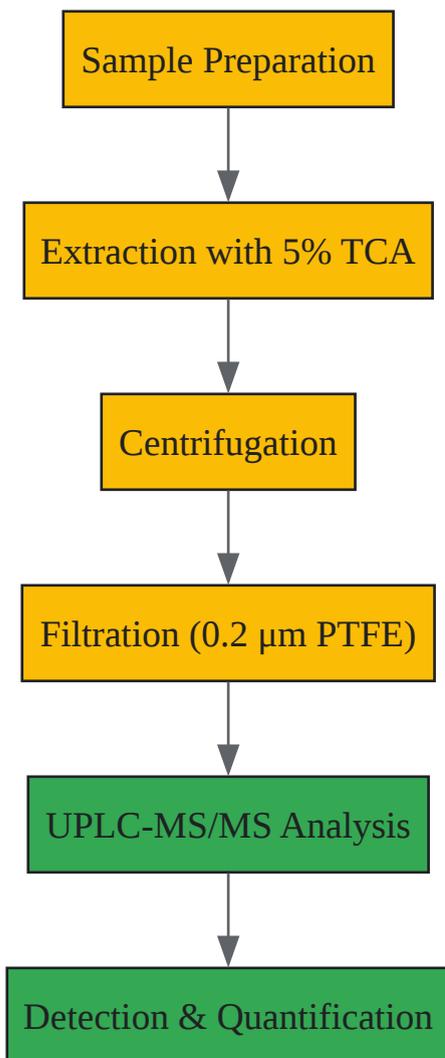
Safety and Toxicity

Adherence to dosage and withdrawal periods is critical to prevent toxicities and ensure food safety.

- **Coagulopathy:** **Sulfaquinoxaline** specifically inhibits vitamin K epoxide reductase, disrupting the clotting cascade [4]. This syndrome responds well to **vitamin K1 therapy** [4].
- **Crystalluria and Renal Damage:** **Sulfaquinoxaline** or its metabolites can precipitate in renal tubules, causing kidney damage [4]. This risk is higher in dehydrated animals [4].
- **Other Adverse Effects:** May include aplastic anemia, keratoconjunctivitis sicca (KCS or dry eye) in dogs, hepatotoxicity, and various hypersensitivity reactions [4].
- **Withdrawal Periods:** To avoid violative residues in food, a **10-day withdrawal period** is required before slaughter for chickens, turkeys, and rabbits [1] [2]. Do not use in lactating dairy cattle or chickens/turkeys producing eggs for human consumption [2].

Analytical Methods & Residue Monitoring

Monitoring **sulfaquinoxaline** residues is essential for food safety. A study using **UPLC-MS/MS** to analyze residues in broiler chicken muscle established a **Maximum Residue Limit (MRL) of 100 µg/kg** [5] [6]. The study found that residues fell below the MRL within two days after discontinuing medication and were lower than the limit of quantification after four days, confirming the adequacy of the 10-day withdrawal period [5] [6].



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*Experimental workflow for **sulfaquinoxaline** residue analysis in tissue.*

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References

1. 21 CFR 558.586 -- Sulfaquinoxaline. [ecfr.gov]
2. Sul-Q-Nox for Animal Use [drugs.com]
3. CFR-2025-title21-vol6-sec520-2325b.xml [govinfo.gov]
4. Sulfaquinoxaline - an overview | ScienceDirect Topics [sciencedirect.com]
5. Evaluation of the Presence and Levels of Enrofloxacin ... [pmc.ncbi.nlm.nih.gov]
6. Evaluation of the Presence and Levels of Enrofloxacin ... [journals.plos.org]

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